

Essential Safety and Operational Guide for Handling UNC8153 TFA

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Compound of Interest

Compound Name: UNC8153 TFA

Cat. No.: B13909994

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This guide provides critical safety and logistical information for the handling and disposal of **UNC8153 TFA**, a potent and selective nuclear receptor-binding SET domain-containing 2 (NSD2)-targeted degrader.[1] As specific safety data for **UNC8153 TFA** is not readily available, these protocols are based on the hazardous properties of trifluoroacetic acid (TFA), the salt form in which the compound is supplied.[2] Trifluoroacetic acid is a corrosive and toxic substance that can cause severe skin burns, eye damage, and respiratory irritation.[3][4][5] Therefore, strict adherence to the following procedures is mandatory to ensure personnel safety and proper disposal.

Personal Protective Equipment (PPE)

A thorough risk assessment is necessary to determine the full scope of required PPE. However, the following are the minimum requirements for handling **UNC8153 TFA**.[2]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z-87.1 standards. A face shield should also be worn when handling larger quantities.[2]	To protect eyes from splashes of the chemical, which can cause serious eye damage.
Hand Protection	Nitrile gloves are required. Gloves should be inspected for tears or degradation before use. Double gloving is recommended.[2][6]	To prevent skin contact, which can cause severe burns.[6] Contaminated gloves should be changed immediately.[6]
Body Protection	A lab coat must be worn. For larger quantities or when there is a significant risk of splashing, chemical-resistant aprons or suits are recommended.	To protect the skin from accidental spills.
Respiratory Protection	All handling of UNC8153 TFA, especially in solid form, must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[2][7]	TFA vapor is highly irritating to the respiratory tract and can be fatal in high concentrations. [3]

Operational Plan: Step-by-Step Handling Procedure

All work with **UNC8153 TFA** must be performed in a designated area within a laboratory, equipped with a functioning chemical fume hood, eyewash station, and safety shower.[3]

- Preparation: Before handling the compound, ensure that the chemical fume hood is functioning correctly.[3] All necessary PPE must be worn. Prepare all required equipment and reagents in advance to minimize the time spent handling the open container.

- **Dispensing Solid Compound:** When weighing the solid **UNC8153 TFA**, perform the task within a chemical fume hood to minimize the risk of creating and inhaling dust.^[2] Use appropriate tools to handle the compound and avoid direct contact.
- **Solution Preparation:** When preparing solutions, slowly add the solid **UNC8153 TFA** to the solvent to prevent splashing.^[2]
- **Storage:** Keep the container tightly closed when not in use.^[2]^[3] Store **UNC8153 TFA** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases, acids, and oxidizing agents.^[2] The storage area should be clearly labeled.
- **Spill Management:**
 - **Minor Spill (<50 mL within a fume hood):** Absorb the spill with an inert material like vermiculite or sand.^[3] Place the absorbent material in a suitable, sealed container for disposal.^[3]
 - **Large Spill (>50 mL or any spill outside of a fume hood):** Evacuate the laboratory immediately and alert others.^[3] If safe to do so, close the laboratory door and post a warning sign.^[3] Contact the appropriate emergency response personnel.^[3]

Disposal Plan

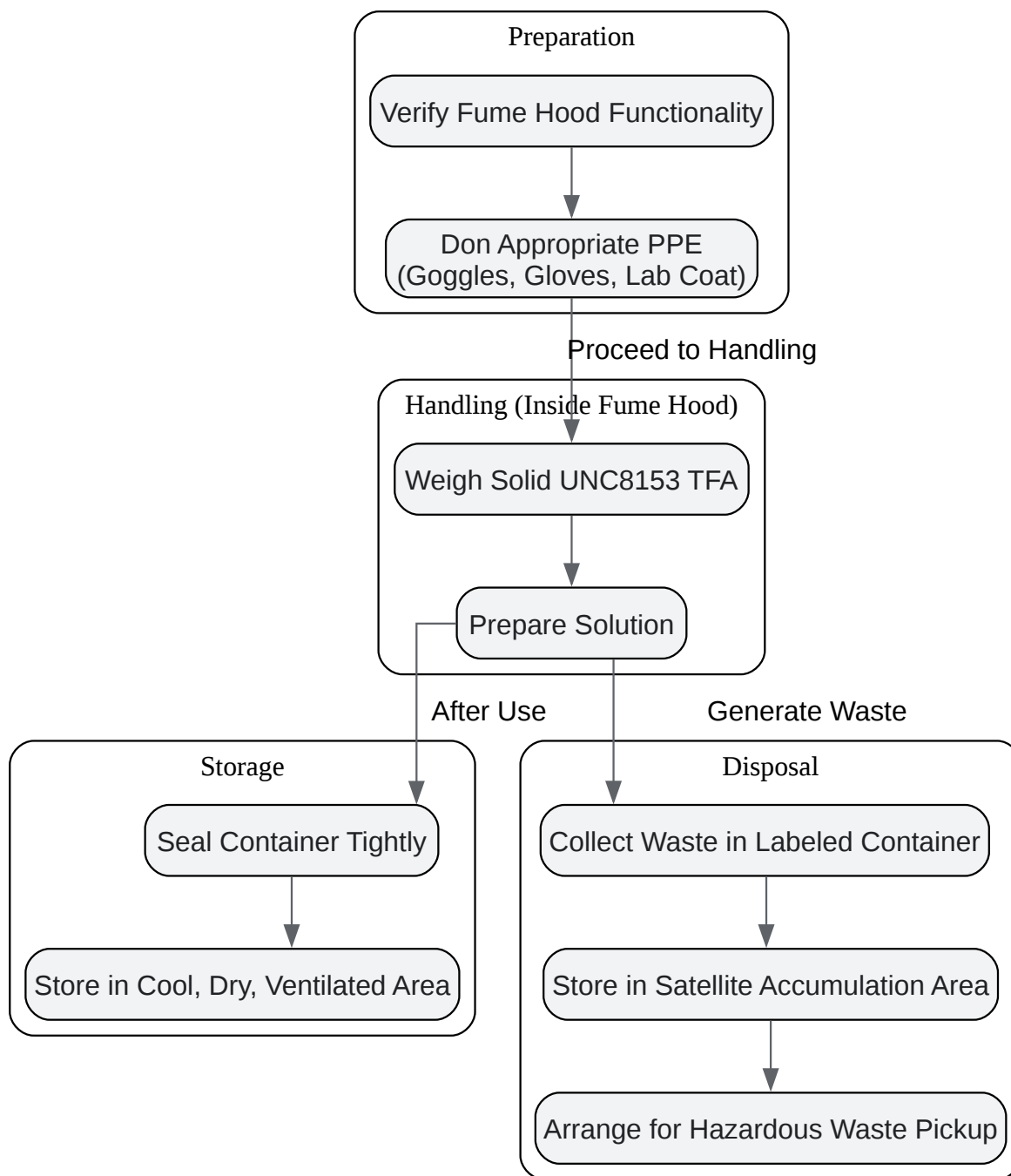
All waste containing **UNC8153 TFA** must be treated as hazardous waste.

- **Waste Collection:** Collect all solid and liquid waste containing **UNC8153 TFA** in clearly labeled, sealed, and appropriate hazardous waste containers. Do not mix with incompatible waste streams.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**UNC8153 TFA**".^[3]
- **Storage of Waste:** Store hazardous waste containers in a designated satellite accumulation area.^[3]
- **Disposal Request:** Once the waste container is nearly full, follow your institution's procedures for chemical waste pickup and disposal. Do not pour any waste containing **UNC8153 TFA**

down the drain.[7]

- Empty Containers: Empty containers that held **UNC8153 TFA** should be rinsed thoroughly before disposal, with the rinseate collected as hazardous waste.[3]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **UNC8153 TFA**.

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